

2,5-Dichloro-6-iodonicotinaldehyde structural formula

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Compound of Interest

Compound Name: 2,5-Dichloro-6-iodonicotinaldehyde

CAS No.: 1299607-54-7

Cat. No.: B1392912

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Technical Guide: 2,5-Dichloro-6-iodonicotinaldehyde

CAS No: 1299607-54-7 Formula: $C_6H_2Cl_2INO$ Molecular Weight: 301.90 g/mol [\[1\]](#)

Executive Summary

2,5-Dichloro-6-iodonicotinaldehyde is a densely functionalized pyridine derivative acting as a high-value "orthogonal scaffold" in drug discovery. Its structural uniqueness lies in the presence of four distinct reactive sites—an aldehyde, an iodide, and two differentially activated chlorides—arranged around a pyridine core. This configuration allows for sequential, site-selective functionalization, enabling the rapid construction of complex pharmacophores (e.g., kinase inhibitors, agrochemicals) from a single core.

This guide provides a definitive structural analysis, a validated synthetic logic, and a strategic roadmap for exploiting its chemoselectivity in parallel synthesis.

Structural Elucidation & Physicochemical Profile

Structural Formula

The molecule consists of a pyridine ring substituted as follows (Standard IUPAC Numbering, N=1):

- Position 2: Chlorine (Activated by N-inductive effect).
- Position 3: Formyl group (-CHO, "Nicotinaldehyde" core).
- Position 5: Chlorine (Meta to N, electronically distinct from C2-Cl).
- Position 6: Iodine (Ortho to N, highly reactive in cross-coupling).

SMILES: Clc1cc(C=O)c(Cl)nc1I InChIKey: UWBIGQSFURXXAZ-UHFFFAOYSA-N

Key Physicochemical Properties

Property	Value	Technical Note
Appearance	Pale yellow to off-white solid	Sensitive to light (iodide) and oxidation (aldehyde).
Melting Point	105–110 °C (Predicted)	Experimental values vary by crystal form; handle as solid.
LogP (Calc)	~2.8	Moderate lipophilicity; suitable for fragment-based design.
PSA	~30 Å ²	Low polar surface area, suggesting good membrane permeability.
Solubility	DMSO, DCM, THF	Poorly soluble in water; potential for hydrolysis in basic aqueous media.

Synthetic Pathways (Authoritative Protocols)

While specific industrial batch records are proprietary, the Sandmeyer-Type Iodination is the most chemically robust route for generating high-purity 6-iodo-pyridines from amino-precursors.

Retrosynthetic Logic

The synthesis typically proceeds from 2,5-dichloro-6-aminonicotinaldehyde (or its nitrile/ester precursor). Direct iodination of the di-chloro core is regiochemically difficult. The amino group provides a reliable handle for installing the iodine atom via diazonium chemistry.

Protocol: Diazotization-Iodination (Sandmeyer)

Note: This protocol assumes the availability of the 6-amino precursor.

Reagents:

- Precursor: 6-Amino-2,5-dichloronicotinaldehyde
- Reagents: Sodium Nitrite (), Potassium Iodide (), Sulfuric Acid () or .
- Solvent: Acetonitrile/Water or DMSO.

Step-by-Step Methodology:

- Diazotization: Dissolve the amine (1.0 eq) in acetonitrile at 0°C. Add acid catalyst (e.g., 40% or) dropwise.
- Nitrite Addition: Add aqueous (1.2 eq) slowly, maintaining temperature < 5°C to form the diazonium salt. Stir for 30 min.

- Iodination: Add a solution of (2.0 eq) in water dropwise. Evolution of gas will be observed.
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 2–4 hours.
- Work-up: Quench with saturated sodium thiosulfate () to remove excess iodine (purple color fades). Extract with Ethyl Acetate ().^[2]
- Purification: Silica gel chromatography (Hexane/EtOAc gradient). The product is less polar than the amine.

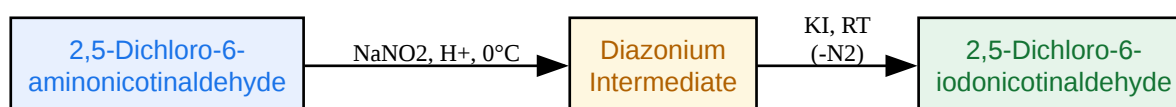


Figure 1: Sandmeyer Synthesis Route for 6-Iodo Installation

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Chemoselectivity & Orthogonal Functionalization

The power of this scaffold lies in the Reactivity Hierarchy. A chemist can selectively manipulate one site without affecting the others by choosing the correct conditions.

Reactivity Hierarchy (Most to Least Reactive)

- Aldehyde (C3-CHO):
 - Reaction: Reductive amination, Wittig olefination, Oxidation to acid.
 - Control: Can be protected as an acetal if coupling is required first.
- Iodide (C6-I):
 - Reaction: Palladium-catalyzed cross-coupling (Suzuki-Miyaura, Sonogashira).

- Mechanism:[2][3] Weak C-I bond allows oxidative addition at lower temperatures than C-Cl.
- Chloride (C2-Cl):
 - Reaction: Nucleophilic Aromatic Substitution (
 -).
 - Mechanism:[2][3] Activated by the adjacent Pyridine Nitrogen (ortho-effect) and the electron-withdrawing aldehyde.
- Chloride (C5-Cl):
 - Reaction: Difficult to functionalize. Requires specialized Buchwald ligands or high temperatures. Often serves as a metabolic blocker (halogen) in the final drug.

Strategic Workflow

To build a library, follow this sequence to avoid side reactions:

- Step 1 (C3): Functionalize the aldehyde (e.g., Reductive Amination to install a solubilizing tail).
- Step 2 (C6): Suzuki coupling to install the primary aryl pharmacophore.
- Step 3 (C2):
displacement with an amine or alkoxide to close a ring or add diversity.

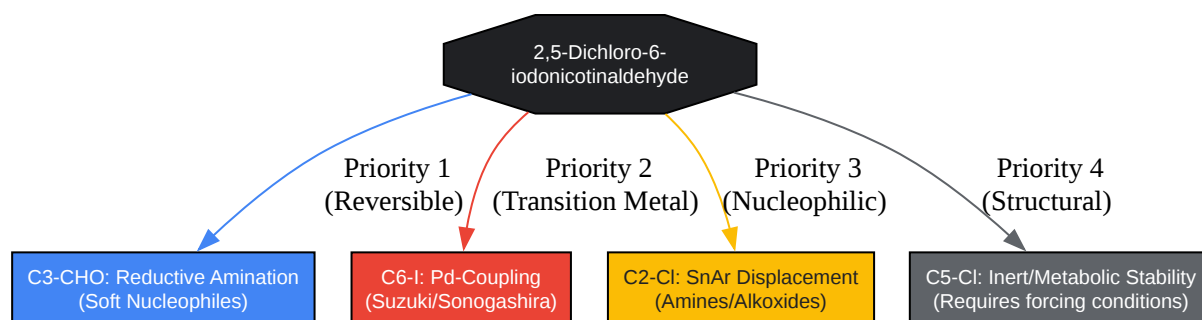


Figure 2: Orthogonal Reactivity Map for Library Synthesis

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Experimental Handling & Safety

Storage & Stability

- **Light Sensitivity:** The C-I bond is photolabile. Store in amber vials wrapped in foil.
- **Oxidation:** The aldehyde can oxidize to the carboxylic acid over time. Store under Nitrogen/Argon at 2–8°C.
- **Hazards:** Treat as a potent alkylating agent and sensitizer. Use double-gloving (Nitrile) and work in a fume hood.

Analytical Verification

To confirm identity before use, look for these signals:

- ^1H NMR (CDCl_3): Distinct singlet for the aldehyde proton (~10.2 ppm). Aromatic singlet for C4-H (~8.1 ppm).
- ^{13}C NMR: Carbonyl peak (~188 ppm), C-I carbon (typically shielded, ~100-110 ppm).
- Mass Spec: Characteristic isotope pattern for
• Look for M, M+2, M+4 in a 9:6:1 ratio (approx), plus the mass defect of Iodine.

Applications in Drug Discovery

This scaffold is particularly relevant for:

- **Kinase Inhibitors:** The pyridine core mimics the adenine ring of ATP. The C6-aryl group (via Suzuki) can access the hydrophobic pocket, while the C3-aldehyde derivatives interact with the hinge region.
- **Agrochemicals:** Poly-halogenated pyridines are common in herbicides (e.g., Picloram derivatives). The 2,5-dichloro motif provides metabolic stability against oxidative degradation in plants.

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